

# Personal protective equipment for handling Lysine hydrochloride, DL-

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## Compound of Interest

Compound Name: Lysine hydrochloride, DL-

Cat. No.: B555938

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## Essential Safety and Logistics for Handling DL-Lysine Hydrochloride

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents like DL-Lysine hydrochloride are paramount for laboratory safety and environmental responsibility. This document provides immediate, procedural guidance for the operational use and disposal of DL-Lysine hydrochloride.

## Quantitative Data Summary

The following table summarizes key quantitative data for DL-Lysine hydrochloride for easy reference.

Property	Value
CAS Number	70-53-1[1][2]
Molecular Formula	$C_6H_{14}N_2O_3 \cdot HCl$
Molecular Weight	182.65 g/mol
Melting Point	267 °C / 512.6 °F[2]
Appearance	Off-white to white powder/crystals[2][3]
Solubility	Soluble in water[3][4]
Storage Temperature	2 – 8 °C is recommended for storage.[1]

## Experimental Protocols: Safe Handling and Disposal Procedures

### Personal Protective Equipment (PPE):

Before handling DL-Lysine hydrochloride, ensure the following personal protective equipment is worn:

- **Eye Protection:** Safety glasses with side shields or chemical safety goggles are essential to prevent eye contact.[4][5][6]
- **Hand Protection:** Wear appropriate chemical-resistant gloves.[4][5][6][7]
- **Respiratory Protection:** In case of insufficient ventilation or when dust is generated, use a NIOSH-approved dust respirator or a self-contained breathing apparatus for large spills.[4][5]
- **Body Protection:** A lab coat or overalls should be worn to prevent skin contact.[4][5][6] For large spills, a full suit may be necessary.[5]

### Step-by-Step Handling and Disposal Protocol:

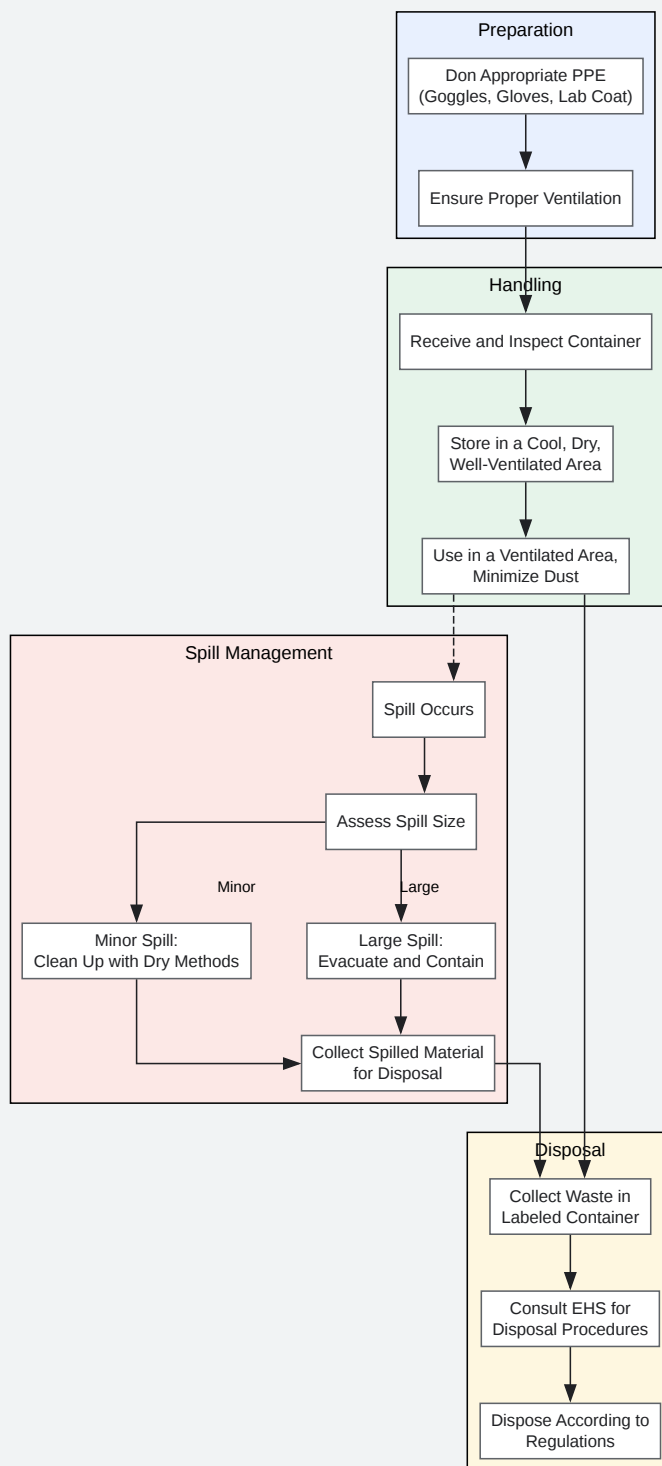
This protocol outlines the recommended procedure for the safe handling and disposal of DL-Lysine hydrochloride, designed to prioritize safety at every step.

- Receiving and Storage:
  - Upon receipt, inspect the container for any damage.
  - Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[4\]](#)[\[5\]](#)[\[6\]](#)
  - Keep away from incompatible materials such as strong oxidizing agents.[\[2\]](#)[\[5\]](#)[\[6\]](#)
  - Recommended storage temperature is between 2-8°C.[\[1\]](#)
- Handling:
  - Use in a well-ventilated area to keep airborne concentrations low.[\[4\]](#)[\[5\]](#)[\[6\]](#) Local exhaust ventilation is recommended if dust is generated.[\[5\]](#)
  - Minimize dust generation and accumulation.[\[6\]](#)
  - Avoid contact with skin, eyes, and clothing.[\[6\]](#)
  - Do not ingest or inhale the dust.[\[5\]](#)[\[6\]](#)
  - Wash hands thoroughly after handling.[\[3\]](#)[\[6\]](#)[\[7\]](#)
- Spill Management:
  - Minor Spills:
    - Clean up spills immediately.[\[4\]](#)[\[6\]](#)
    - Use dry clean-up procedures and avoid generating dust.[\[4\]](#)
    - Sweep or scoop up the material and place it into a suitable, clean, dry, and closed container labeled for disposal.[\[4\]](#)[\[6\]](#)[\[8\]](#)
  - Large Spills:
    - Evacuate the area.
    - Wear appropriate PPE, including respiratory protection.[\[5\]](#)

- Prevent the spillage from entering drains or water courses.[\[4\]](#)[\[9\]](#)
- Contain the spill and collect the material for disposal.
- Disposal:
  - All waste must be handled in accordance with local, state, and federal regulations.[\[4\]](#)
  - Dispose of the waste in a licensed landfill or by incineration with a suitable combustible material.[\[4\]](#)
  - Do not allow wash water from cleaning or process equipment to enter drains.[\[4\]](#)
  - Consult with your institution's Environmental Health and Safety (EHS) office for specific disposal guidance.[\[8\]](#)

## Workflow for Safe Handling and Disposal

## Workflow for Safe Handling and Disposal of DL-Lysine Hydrochloride

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